

# Using 2-Bromo-6-hydroxy-4-methoxybenzaldehyde as a pharmaceutical intermediate

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## Compound of Interest

*Compound Name:* 2-Bromo-6-hydroxy-4-methoxybenzaldehyde

*CAS No.:* 861668-41-9

*Cat. No.:* B2496980

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Application Note: Strategic Utilization of **2-Bromo-6-hydroxy-4-methoxybenzaldehyde** in Pharmaceutical Synthesis

## Executive Summary & Chemical Profile

**2-Bromo-6-hydroxy-4-methoxybenzaldehyde** (CAS: 861668-41-9) represents a "privileged scaffold" in medicinal chemistry due to its dense functionalization on the resorcinol core. Unlike simpler benzaldehydes, this intermediate offers three distinct orthogonal reactive handles—an electrophilic aldehyde, a nucleophilic phenol (ortho to the aldehyde), and a halogen handle (ortho to the aldehyde)—making it an ideal precursor for constructing oxygenated heterocycles such as benzofurans, coumarins, and chromones.

These heterocyclic motifs are ubiquitous in natural products (e.g., flavonoids, isoflavones) and pharmaceuticals targeting kinase inhibition (e.g., Hsp90 inhibitors) and anti-inflammatory pathways.

## Chemical Specifications

| Property              | Specification                                                    |
|-----------------------|------------------------------------------------------------------|
| IUPAC Name            | 2-Bromo-6-hydroxy-4-methoxybenzaldehyde                          |
| CAS Number            | 861668-41-9                                                      |
| Molecular Formula     | C <sub>8</sub> H <sub>7</sub> BrO <sub>3</sub>                   |
| Molecular Weight      | 231.04 g/mol                                                     |
| Appearance            | Pale yellow to off-white crystalline solid                       |
| Solubility            | Soluble in DMSO, DMF, MeOH, EtOAc;<br>sparingly soluble in water |
| Key Functional Groups | Aldehyde (C1), Bromide (C2), Methoxy (C4),<br>Hydroxyl (C6)      |

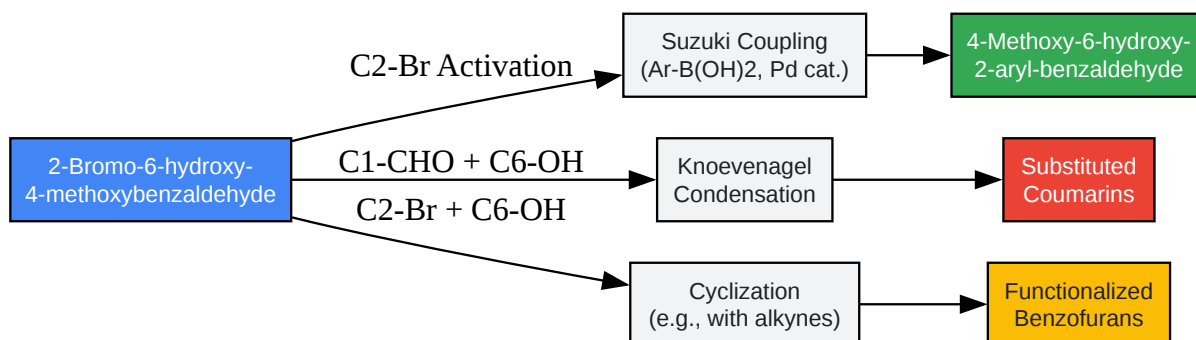
## Synthetic Utility & Mechanism[6][8][11][12][13][14][15]

The strategic value of this intermediate lies in the "Ortho-Effect" provided by the 2-Bromo and 6-Hydroxy substituents flanking the aldehyde. This arrangement allows for divergent synthesis pathways:

- Route A: Benzofuran Construction (Intramolecular Cyclization)
  - Mechanism:[1][2][3][4] The phenol (C6-OH) acts as a nucleophile, while the aldehyde (C1-CHO) or the bromide (C2-Br) serves as the cyclization partner depending on the reagent (e.g., reaction with alpha-halo ketones or gem-difluoroolefins).
- Route B: Suzuki-Miyaura Cross-Coupling
  - Mechanism:[1][2][3][4] The C2-Br bond is activated by Pd(0) catalysts to couple with aryl boronic acids, creating biaryl scaffolds common in axially chiral ligands and natural products.
- Route C: Knoevenagel Condensation (Coumarin Synthesis)

- Mechanism:[1][2][3][4] Condensation of the aldehyde with active methylene compounds (e.g., malonic acid), followed by lactonization with the C6-OH.

## Pathway Visualization



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Caption: Divergent synthesis pathways utilizing the orthogonal reactivity of the aldehyde, bromide, and hydroxyl groups.[5][6]

## Detailed Experimental Protocols

### Protocol A: Synthesis of 4-Methoxy-6-hydroxy-2-arylbenzaldehyde (Suzuki Coupling)

Application: Creating biaryl backbones for flavonoid synthesis.

Reagents:

- Intermediate: **2-Bromo-6-hydroxy-4-methoxybenzaldehyde** (1.0 equiv)
- Boronic Acid: Phenylboronic acid (1.2 equiv)
- Catalyst:  $\text{Pd}(\text{PPh}_3)_4$  (5 mol%)
- Base:  $\text{K}_2\text{CO}_3$  (2.0 equiv, 2M aqueous solution)
- Solvent: 1,4-Dioxane

## Procedure:

- Setup: In a flame-dried Schlenk tube equipped with a magnetic stir bar, add the intermediate (231 mg, 1.0 mmol), phenylboronic acid (146 mg, 1.2 mmol), and Pd(PPh<sub>3</sub>)<sub>4</sub> (58 mg, 0.05 mmol).
- Inertion: Evacuate and backfill with Argon (3 cycles).
- Solvation: Add degassed 1,4-Dioxane (5 mL) and 2M K<sub>2</sub>CO<sub>3</sub> (1 mL).
- Reaction: Seal the tube and heat to 90°C for 12 hours. Monitor by TLC (Hexane:EtOAc 3:1). The starting material (R<sub>f</sub> ~0.<sup>[7]</sup>5) should disappear, yielding a fluorescent spot.
- Workup: Cool to room temperature. Dilute with EtOAc (20 mL) and wash with water (2 x 10 mL) and brine (10 mL). Dry over Na<sub>2</sub>SO<sub>4</sub>.<sup>[7]</sup><sup>[8]</sup><sup>[9]</sup>
- Purification: Concentrate in vacuo. Purify via flash column chromatography (Silica gel, 0-20% EtOAc in Hexanes).
- Expected Yield: 75-85%.

Critical Control Point: The free hydroxyl group at C6 can poison certain Pd catalysts. If yields are low (<50%), consider protecting the phenol as a benzyl ether (Bn) or methoxymethyl ether (MOM) prior to coupling.

## Protocol B: Synthesis of 5-Methoxy-benzofuran-4-carbaldehyde Derivatives

Application: Core scaffold for bioactive natural product analogs.

## Reagents:

- Intermediate: **2-Bromo-6-hydroxy-4-methoxybenzaldehyde**
- Reagent: Ethyl bromoacetate (1.2 equiv)
- Base: K<sub>2</sub>CO<sub>3</sub> (anhydrous, 2.5 equiv)

- Solvent: DMF (anhydrous)

#### Procedure:

- O-Alkylation: Dissolve the intermediate (1.0 mmol) in DMF (5 mL). Add  $K_2CO_3$  (2.5 mmol) and stir at 0°C for 15 min. Add ethyl bromoacetate (1.2 mmol) dropwise.
- Cyclization: Heat the mixture to 80°C for 4 hours. This promotes the initial O-alkylation followed by an intramolecular Aldol-type condensation (Rap-Stoermer reaction variant) if conditions are aggressive, though often a two-step isolation is preferred for purity.
- Alternative (One-Pot): For direct benzofuran formation involving the aldehyde, use phenacyl bromide derivatives under reflux.
- Workup: Pour into ice water. Extract with  $Et_2O$ .<sup>[7]</sup>
- Characterization: Look for the disappearance of the aldehyde proton (approx 10.2 ppm) if it participates in cyclization, or its retention if cyclization occurs via the bromide/hydroxyl only.

## Analytical Characterization Data

When validating the integrity of **2-Bromo-6-hydroxy-4-methoxybenzaldehyde**, compare against these standard values:

| Technique                                    | Diagnostic Signal                           | Interpretation                                                    |
|----------------------------------------------|---------------------------------------------|-------------------------------------------------------------------|
| $^1\text{H}$ NMR (400 MHz, $\text{CDCl}_3$ ) | $\delta$ 10.25 (s, 1H)                      | Aldehyde proton (-CHO)                                            |
| $\delta$ 12.10 (s, 1H)                       | Phenolic proton (-OH), H-bonded to aldehyde |                                                                   |
| $\delta$ 6.85 (s, 1H)                        | Aromatic proton (C3-H or C5-H)              |                                                                   |
| $\delta$ 3.85 (s, 3H)                        | Methoxy group (-OCH <sub>3</sub> )          |                                                                   |
| $^{13}\text{C}$ NMR                          | $\delta$ 192.5                              | Carbonyl carbon                                                   |
| $\delta$ 164.2, 162.8                        | Oxygenated aromatic carbons (C-OH, C-OMe)   |                                                                   |
| Mass Spectrometry                            | m/z 230.9/232.9                             | [M-H] <sup>-</sup> (Negative mode) showing 1:1 Br isotope pattern |

Troubleshooting Note: The phenolic proton signal ( $\delta$  12.10) is highly sensitive to water content in the solvent and may broaden or disappear if the  $\text{CDCl}_3$  is not dry.

## Safety & Stability

- **Stability:** The compound is stable at room temperature but sensitive to oxidation over long periods. Store under inert atmosphere (Argon/Nitrogen) at 2-8°C.
- **Handling:** The presence of the aldehyde and phenol makes it a potential skin sensitizer. Use nitrile gloves and work in a fume hood.
- **Incompatibility:** Avoid strong oxidizing agents and strong bases (unless intended for reaction).

## References

- Preparation of **2-Bromo-6-hydroxy-4-methoxybenzaldehyde**
  - Source:

- Context: Synthesis and physical property validation.[10][4]
- Benzofuran Synthesis via Ortho-Substituted Benzaldehydes
  - Source:
  - Context: Mechanisms for cyclization using 2-hydroxy-benzaldehyde deriv
- Suzuki Coupling of Brominated Phenols
  - Source:
  - Context: Standard conditions for coupling aryl bromides with free or protected phenols.
- Natural Product Synthesis Applications (Resorcinol Scaffolds)
  - Source:
  - Context: Parallels in reactivity with isomeric n

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